

Application Notes and Protocols: Rheology Modification of Hydrogels with Luviquat FC 550

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Compound of Interest

Compound Name: Luviquat FC 550

Cat. No.: B3334584

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Introduction

Luviquat FC 550, chemically known as Polyquaternium-16, is a cationic copolymer of vinylpyrrolidone and quaternized vinylimidazole.[1][2][3] It is supplied as a clear to slightly turbid, yellowish, viscous aqueous solution.[4][5][6] While extensively utilized in the personal care industry for its conditioning and film-forming properties in hair and skin care products, its potential as a rheology modifier in hydrogel formulations for pharmaceutical and drug delivery applications is an area of growing interest.[1][7] The cationic nature of **Luviquat FC 550**, with a charge density of approximately 3.3 meq/g at pH 7, allows for electrostatic interactions with anionic polymers, presenting a novel mechanism for tuning the mechanical and flow properties of hydrogels.[4][5]

These application notes provide a comprehensive overview and detailed protocols for utilizing **Luviquat FC 550** to modify the rheological properties of a model anionic hydrogel system. The provided methodologies and data serve as a guide for researchers exploring the formulation of advanced hydrogel systems with tailored viscoelastic properties for applications such as topical drug delivery, wound healing, and tissue engineering.

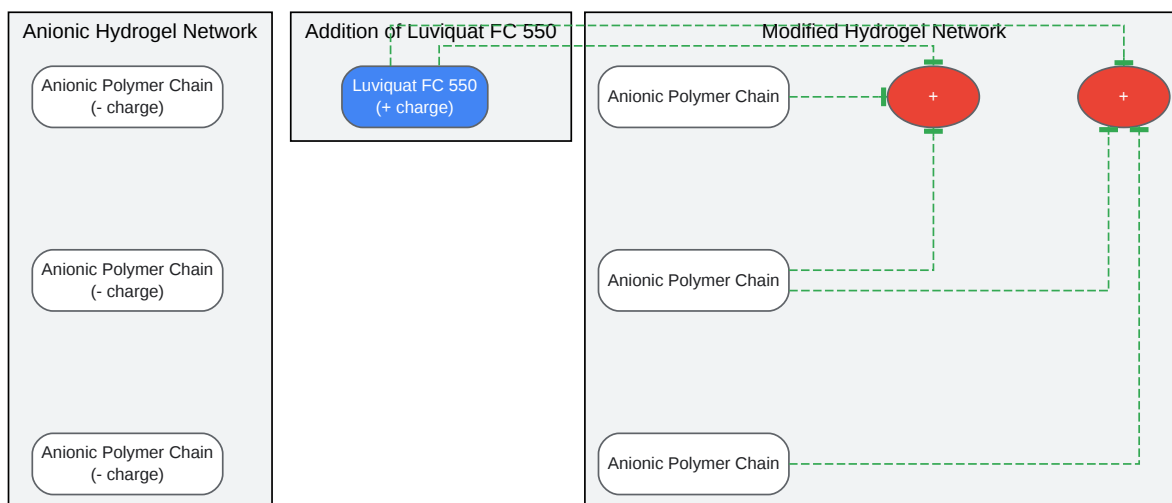
Proposed Mechanism of Rheology Modification

The primary mechanism by which **Luviquat FC 550** is proposed to modify hydrogel rheology is through electrostatic interactions between its cationic quaternary ammonium groups and the

anionic functional groups of a hydrogel-forming polymer (e.g., carboxyl groups in carbomers or hyaluronic acid). This interaction can lead to several phenomena that alter the bulk properties of the hydrogel:

- **Ionic Crosslinking:** The cationic sites on the **Luviquat FC 550** polymer can form ionic bonds with anionic sites on adjacent hydrogel polymer chains, creating additional crosslinking points within the hydrogel network.
- **Network Entanglement:** The introduction of the **Luviquat FC 550** polymer can increase the overall polymer concentration and lead to greater physical entanglement of the polymer chains, further restricting their movement.
- **Charge Shielding and Chain Conformation:** The binding of the cationic polymer to the anionic hydrogel backbone can shield repulsive negative charges, allowing the hydrogel polymer chains to adopt a more coiled or compact conformation, which can impact viscosity and elasticity.

These interactions are expected to increase the storage modulus (G'), loss modulus (G''), and overall viscosity of the hydrogel, resulting in a stiffer and more structured gel.



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Caption: Proposed mechanism of **Luviquat FC 550** interaction with an anionic hydrogel network.

Experimental Protocols

Materials and Equipment

- Hydrogel Polymer: Carbomer 940
- Rheology Modifier: **Luviquat FC 550** (Polyquaternium-16)
- Neutralizing Agent: Triethanolamine (TEA)
- Solvent: Deionized Water
- Equipment:
 - Analytical balance

- Overhead mechanical stirrer
- pH meter
- Rotational rheometer with parallel plate geometry (e.g., Anton Paar MCR series, TA Instruments Discovery HR series)
- Spatulas, beakers, and other standard laboratory glassware

Protocol 1: Preparation of a Model Hydrogel with Luviquat FC 550

- Preparation of Carbomer Dispersion:
 - Slowly sprinkle 1.0 g of Carbomer 940 into 98.0 g of deionized water while stirring continuously with an overhead mechanical stirrer at a low speed (e.g., 200-300 rpm) to avoid agglomeration.
 - Continue stirring until a uniform, translucent dispersion is formed. This may take up to 60 minutes.
- Incorporation of **Luviquat FC 550**:
 - For a 1% w/w concentration of **Luviquat FC 550**, add 1.0 g of **Luviquat FC 550** solution to the carbomer dispersion while stirring.
 - Prepare a control hydrogel without **Luviquat FC 550**.
 - Stir for an additional 15 minutes to ensure homogeneous mixing.
- Neutralization and Gel Formation:
 - Slowly add triethanolamine (TEA) dropwise to the dispersion while stirring.
 - Monitor the pH of the dispersion continuously. Continue adding TEA until a pH of 6.5-7.0 is reached.
 - Observe the formation of a clear, viscous hydrogel.

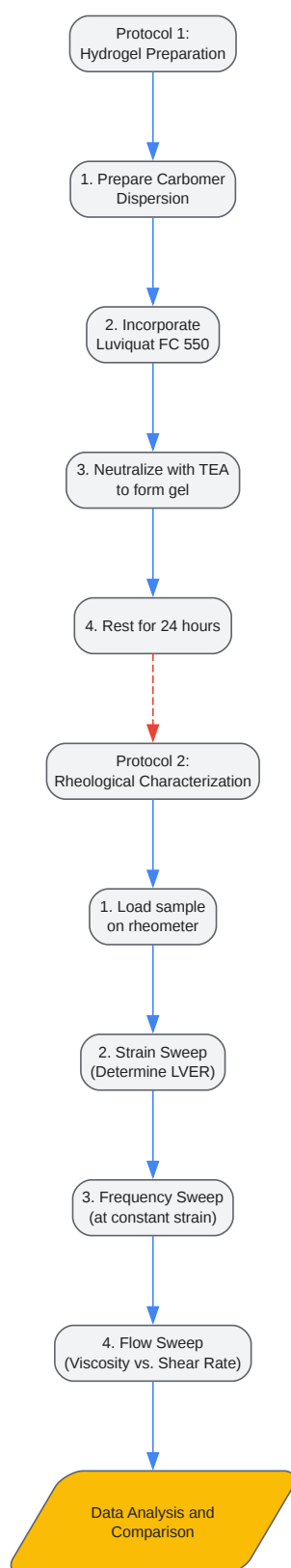
- Stop stirring and allow the hydrogel to rest for at least 24 hours to ensure complete hydration and relaxation of polymer chains.

Protocol 2: Rheological Characterization of Hydrogels

A standardized rheological characterization protocol should be followed to ensure accurate and comparable results.^{[1][8]} This typically involves a series of tests performed in sequence:

- Sample Loading:
 - Carefully place an adequate amount of the prepared hydrogel onto the lower plate of the rheometer.
 - Lower the upper plate to the desired gap (e.g., 1 mm).
 - Trim any excess sample from the edges to ensure a clean, cylindrical geometry.
 - Allow the sample to equilibrate at the testing temperature (e.g., 25°C or 37°C) for at least 5 minutes.
- Strain Sweep Test:
 - Purpose: To determine the linear viscoelastic region (LVER) of the hydrogel.
 - Parameters:
 - Frequency: 1 Hz (constant)
 - Strain Range: 0.01% to 100% (logarithmic ramp)
 - Temperature: As required (e.g., 25°C)
 - Analysis: Identify the range of strain over which the storage modulus (G') and loss modulus (G'') remain constant. Subsequent oscillatory tests should be performed at a strain value within this region.
- Frequency Sweep Test:

- Purpose: To characterize the viscoelastic behavior of the hydrogel as a function of frequency.
- Parameters:
 - Strain: A fixed value within the LVER (e.g., 0.5%)
 - Frequency Range: 0.1 to 100 rad/s (logarithmic ramp)
 - Temperature: As required (e.g., 25°C)
- Analysis: Observe the dependence of G' and G'' on frequency. For a true gel, G' should be greater than G'' and relatively independent of frequency.
- Flow Sweep (Viscosity) Test:
 - Purpose: To determine the viscosity of the hydrogel as a function of shear rate.
 - Parameters:
 - Shear Rate Range: 0.1 to 100 s^{-1} (logarithmic ramp)
 - Temperature: As required (e.g., 25°C)
 - Analysis: Plot viscosity versus shear rate to observe shear-thinning behavior, which is typical for many hydrogel systems.



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Caption: Experimental workflow for hydrogel preparation and rheological characterization.

Data Presentation (Illustrative)

The following tables present illustrative quantitative data that might be expected from the rheological characterization of a 1% Carbomer 940 hydrogel with and without 1% **Luviquat FC 550**.

Table 1: Summary of Rheological Properties at 25°C

Parameter	Control Hydrogel (0% Luviquat FC 550)	Modified Hydrogel (1% Luviquat FC 550)
Storage Modulus (G') at 1 Hz	150 Pa	350 Pa
Loss Modulus (G'') at 1 Hz	15 Pa	30 Pa
Tan δ (G''/G') at 1 Hz	0.10	0.086
Zero Shear Viscosity (η_0)	80 Pa·s	180 Pa·s
LVER Strain Limit	5%	3%

Table 2: Frequency Sweep Data (Strain = 0.5%)

Frequency (rad/s)	G' (Pa) - Control	G' (Pa) - Modified	G'' (Pa) - Control	G'' (Pa) - Modified
0.1	145	340	12	25
1.0	150	350	15	30
10	158	365	20	38
100	170	380	28	45

Table 3: Viscosity Data

Shear Rate (s^{-1})	Viscosity (Pa·s) - Control	Viscosity (Pa·s) - Modified
0.1	75	170
1.0	25	60
10	5	15
100	1	3

Conclusion

Luviquat FC 550 demonstrates significant potential as a rheology modifier for anionic hydrogel systems. The proposed mechanism of ionic interaction and the provided experimental protocols offer a solid foundation for researchers to explore its application in developing novel hydrogel formulations. The illustrative data suggests that the incorporation of **Luviquat FC 550** can substantially increase the stiffness, structure, and viscosity of hydrogels, making it a valuable tool for tailoring the mechanical properties of hydrogels for specific applications in drug delivery and biomedical research. Further studies are warranted to fully elucidate the structure-property relationships and to explore the compatibility of **Luviquat FC 550** with a broader range of hydrogel-forming polymers.

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References

- 1. Polyquaternium-16 | Vinylpyrrolidone/Vinylimidazolium | Cosmetic Ingredients Guide [ci.guide]
- 2. POLYQUATERNIUM 16 - Ataman Kimya [atamanchemicals.com]
- 3. POLYQUATERNIUM 16 - Ataman Kimya [atamanchemicals.com]
- 4. rossorg.com [rossorg.com]
- 5. ulprospector.com [ulprospector.com]

- 6. ulprospector.com [ulprospector.com]
- 7. specialchem.com [specialchem.com]
- 8. Relationship between Structure and Rheology of Hydrogels for Various Applications - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/38111111/)]
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